

A Technical Guide to the Stability and Storage of Paclobutrazol-d4

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Compound of Interest

Compound Name: Paclobutrazol-d4

Cat. No.: B12393926

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the stability and recommended storage conditions for **Paclobutrazol-d4**. As a deuterated internal standard, maintaining the integrity of **Paclobutrazol-d4** is paramount for accurate quantification in analytical methodologies such as mass spectrometry.^[1] This document synthesizes information from technical datasheets and safety data sheets to provide a comprehensive resource for laboratory professionals.

Chemical and Physical Properties

Paclobutrazol-d4 is an isotope-labeled analog of Paclobutrazol, a triazole-containing plant growth retardant.^[1] The deuterium labeling on the phenyl group makes it an ideal internal standard for quantitative analysis.^[1]

Property	Value	Source(s)
Synonyms	(2RS,3RS)-1-(4-Chlorophenyl-d4)-4,4-dimethyl-2-(1H-1,2,4-triazol-1-yl)pentan-3-ol, Paclobutrazol-(phenyl-d4)	
Molecular Formula	C ₁₅ H ₁₆ D ₄ ClN ₃ O	[2]
Molecular Weight	297.82 g/mol	[2]
Appearance	Crystalline solid	[3]
Purity	≥95% to ≥98.0% (HPLC)	[3]
Solubility	Soluble in organic solvents like ethanol, DMSO, and dimethylformamide (approx. 10 mg/ml). Sparingly soluble in aqueous buffers.	[3]
UV/Vis	λ _{max} : 221 nm	[3]

Recommended Storage Conditions

Proper storage is critical to prevent degradation and ensure the long-term stability of **Paclobutrazol-d4**. The recommended conditions vary slightly between suppliers, but a consistent theme is the need for controlled, cool temperatures.

Supplier/Source	Recommended Storage Temperature	Additional Recommendations
Cayman Chemical	-20°C	Supplied as a crystalline solid. States stability of ≥ 4 years at this temperature. Aqueous solutions should not be stored for more than one day.
LGC Standards	+4°C	Shipped at +20°C.
Sigma-Aldrich	-	Limited shelf life, refer to the expiry date on the label.
General Guidance	Keep in a cool, dry place.	Shelf life is approximately 2 years. Keep in a tightly closed container in a well-ventilated area.

For optimal long-term stability, storage at -20°C is recommended, especially for the neat or solid form of the compound.[3] For shorter-term storage, +4°C is also acceptable.[4] It is crucial to avoid repeated freeze-thaw cycles.

Stability Profile and Degradation

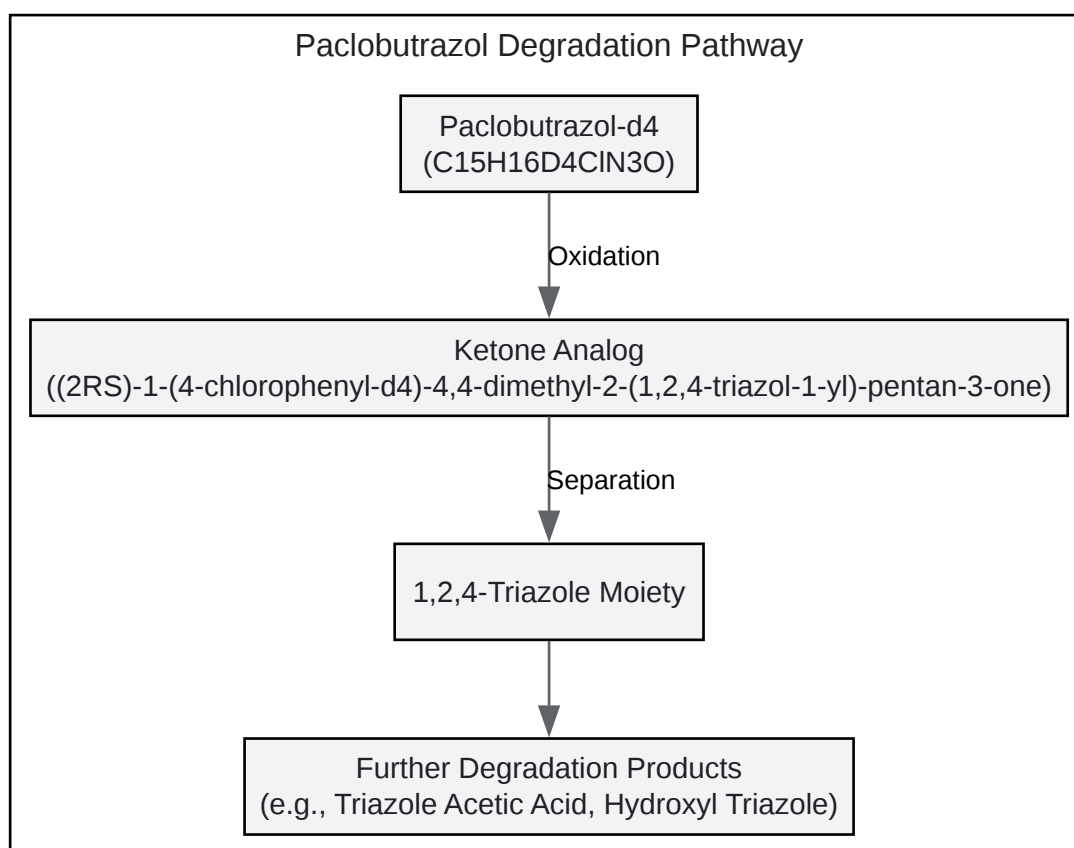
While specific stability studies on **Paclobutrazol-d4** are not extensively published, the stability of its non-deuterated parent compound, Paclobutrazol, provides valuable insight. Paclobutrazol is known to be a persistent and environmentally stable compound.[5]

Factors Affecting Stability:

- Temperature: Heating the product can lead to the production of harmful and irritant vapors.[6]
- Incompatible Materials: Strong acids and alkalis should be avoided.[6]
- Light: While not explicitly stated as a primary concern for **Paclobutrazol-d4** in the provided results, photolysis is a standard stress condition to consider in stability testing.

- Hydrolysis: Laboratory studies indicate that Paclobutrazol is relatively stable to degradation by hydrolysis.[5]

Degradation Pathway: The degradation of Paclobutrazol in soil occurs primarily through oxidation to a ketone analog.[5] This ketone metabolite is then further degraded by the separation of the 1,2,4-triazole moiety.[5] This major ketone metabolite is less persistent than the parent Paclobutrazol.[5]



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Caption: Aerobic soil degradation pathway of Paclobutrazol.

Conceptual Experimental Protocol for Stability Assessment

The following outlines a general protocol for conducting stability studies on a reference standard like **Paclobutrazol-d4**, based on established principles of bioanalytical method

validation.[7][8]

Objective: To evaluate the stability of **Paclobutrazol-d4** under various storage and handling conditions to establish its shelf-life and appropriate handling procedures.

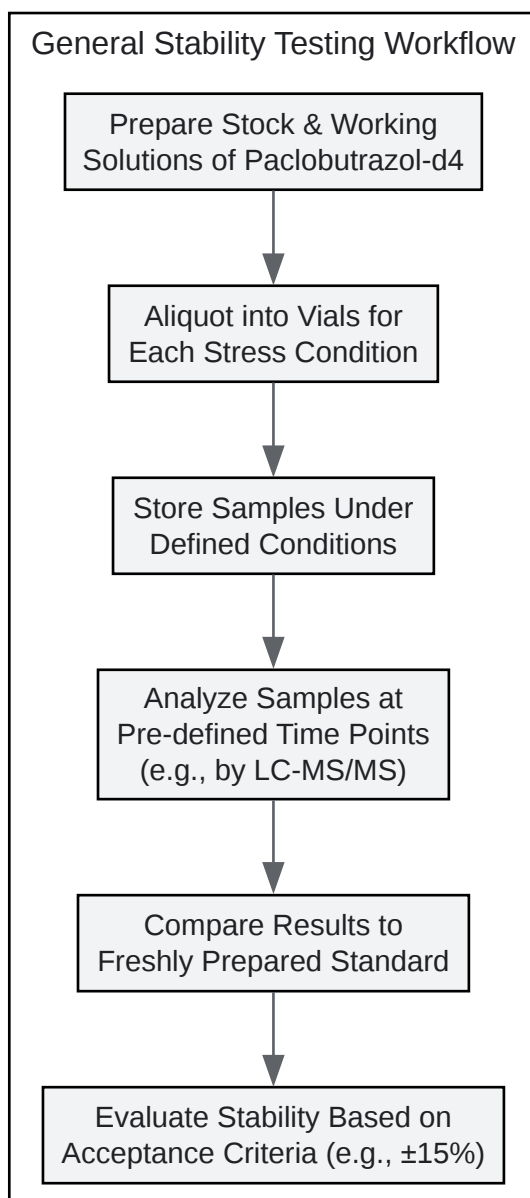
Materials and Equipment:

- **Paclobutrazol-d4** analytical standard
- HPLC-grade solvents (e.g., acetonitrile, methanol, water)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Autosampler vials
- LC-MS/MS system
- Environmental chambers/ovens for controlled temperature and humidity
- Photostability chamber

Methodology:

- **Stock Solution Preparation:** Prepare a concentrated stock solution of **Paclobutrazol-d4** in a suitable organic solvent (e.g., methanol).
- **Working Solution Preparation:** Prepare working solutions at low and high concentrations by diluting the stock solution.
- **Stability Sample Preparation:** Aliquot the working solutions into appropriate vials for each test condition.
- **Time Points:** Define the testing intervals (e.g., 0, 1, 3, 6, 12 months for long-term; 0, 1, 3, 6 months for accelerated).[9]
- **Storage Conditions:**

- Long-Term Stability: Store samples at the recommended storage temperature (e.g., -20°C and +4°C).
- Accelerated Stability: Store samples at elevated temperatures (e.g., 40°C with 75% relative humidity) to predict long-term stability.[9]
- Freeze-Thaw Stability: Subject samples to multiple freeze-thaw cycles (e.g., three cycles from -20°C to room temperature).
- Bench-Top Stability: Keep samples at room temperature for a period that mimics the time they would be out of storage during a typical analytical run.
- Photostability: Expose samples to a controlled light source.
- Analysis: At each time point, analyze the stored samples by a validated stability-indicating LC-MS/MS method. The response of the stored sample is compared to that of a freshly prepared sample.
- Acceptance Criteria: The mean concentration of the stored samples should be within $\pm 15\%$ of the nominal concentration.



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Caption: Workflow for assessing the stability of an analytical standard.

Handling and Safety Precautions

Paclobutrazol-d4 should be handled with care, following standard laboratory safety procedures. It is classified as a flammable solid and is harmful if swallowed or inhaled.^{[10][11]} It also causes serious eye irritation and is suspected of damaging fertility or the unborn child.^{[10][11]}

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[12][13]
- Ventilation: Use only in a well-ventilated area.[10]
- Handling: Avoid contact with skin and eyes.[12] Avoid dust formation.[12] Wash hands thoroughly after handling.[10]
- Storage Safety: Store locked up in a designated area.[10] Keep away from heat, sparks, and open flames.[10]

Conclusion

The stability of **Paclobutrazol-d4** is crucial for its function as a reliable internal standard. To ensure its integrity, it should be stored as a solid at -20°C for long-term use or at +4°C for shorter durations. Aqueous solutions are not recommended for storage beyond one day.[3] Understanding the potential for degradation, particularly through oxidation, and adhering to strict handling and storage protocols will guarantee the accuracy and reproducibility of analytical results. For regulatory purposes, a formal stability study following a detailed protocol is essential to define the retest period or expiration date.

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